

# An In-depth Technical Guide to N-phenacylformamide

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## Compound of Interest

Compound Name: *N*-(2-Oxo-2-phenylethyl)formamide  
CAS No.: 73286-37-0  
Cat. No.: B1601260

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## Abstract

N-phenacylformamide, with the IUPAC name **N-(2-oxo-2-phenylethyl)formamide**, is a keto-amide of interest in organic synthesis and medicinal chemistry. Its structure combines a phenacyl group, known for its presence in various biologically active compounds, with a formamide moiety. This guide provides a comprehensive overview of N-phenacylformamide, including its chemical and physical properties, a proposed synthetic pathway, expected spectroscopic characteristics, and potential applications. This document is intended to serve as a technical resource for professionals engaged in chemical research and drug discovery, acknowledging the current scarcity of published experimental data for this specific molecule.

## Introduction and Chemical Identity

N-phenacylformamide is a derivative of 2-amino-1-phenylethanone (also known as phenacylamine), where the primary amine is formylated. The presence of both a ketone and an amide functional group within the same molecule suggests a rich and varied reactivity profile,

making it a potentially valuable intermediate in the synthesis of more complex molecules, including heterocyclic compounds.

Table 1: Chemical Identity of N-phenacylformamide

| Identifier        | Value                                             |
|-------------------|---------------------------------------------------|
| IUPAC Name        | N-(2-oxo-2-phenylethyl)formamide                  |
| Synonyms          | N-phenacylformamide, 2-oxo-2-phenylethylformamide |
| CAS Number        | 73286-37-0[1]                                     |
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub> [2] |
| Molecular Weight  | 163.17 g/mol [1]                                  |
| SMILES            | O=C(CNC=O)C1=CC=CC=C1[1]                          |

## Physicochemical Properties

While comprehensive experimental data for N-phenacylformamide is not widely available in the literature, some key properties have been reported or can be predicted. A melting point of 80-82 °C has been documented[2]. Other physical properties such as boiling point and density have not been experimentally determined in readily available literature. Computational models can provide estimates for properties relevant to drug development and synthesis planning.

Table 2: Physical and Computed Properties of N-phenacylformamide

| Property                                   | Value                | Source |
|--------------------------------------------|----------------------|--------|
| Melting Point                              | 80-82 °C             | [2]    |
| Topological Polar Surface Area (TPSA)      | 46.17 Å <sup>2</sup> | [1]    |
| LogP (Octanol-Water Partition Coefficient) | 0.6153               | [1]    |
| Hydrogen Bond Acceptors                    | 2                    | [1]    |
| Hydrogen Bond Donors                       | 1                    | [1]    |
| Rotatable Bonds                            | 4                    | [1]    |

## Synthesis of N-phenacylformamide

A validated, step-by-step synthesis protocol for N-phenacylformamide is not explicitly detailed in a single source. However, a plausible two-step synthesis can be designed based on established organic chemistry reactions. The proposed pathway involves the synthesis of the precursor, 2-amino-1-phenylethanone hydrochloride, followed by its formylation.

### Step 1: Synthesis of 2-Amino-1-phenylethanone Hydrochloride

The precursor, 2-amino-1-phenylethanone hydrochloride, can be synthesized from 2-bromoacetophenone via the Delépine reaction. This method involves the reaction of a haloalkane with hexamethylenetetramine, followed by acidic hydrolysis of the resulting quaternary ammonium salt.

Experimental Protocol: Synthesis of 2-Amino-1-phenylethanone Hydrochloride[3]

- Formation of the Quaternary Salt:
  - To a stirred solution of 2-bromoacetophenone (1 mmol, 1 equiv) in diethyl ether (13 mL), add hexamethylenetetramine (1 mmol, 1 equiv) in one portion.
  - Stir the mixture at room temperature for 12 hours. A solid precipitate will form.

- Filter the resulting solid, wash with diethyl ether (15 mL), and dry under reduced pressure to afford the quaternary ammonium salt.
- Acidic Hydrolysis:
  - Transfer the dried quaternary salt to a round-bottomed flask equipped with a reflux condenser.
  - Add ethanol (22 mL) and concentrated hydrochloric acid (0.6 mL).
  - Reflux the mixture for 3 hours, during which a solid will form.
  - After cooling to room temperature, filter the solid, wash with ethanol (20 mL), and dry under vacuum to yield pure 2-amino-1-phenylethanone hydrochloride.

The hydrochloride salt of 2-aminoacetophenone has a reported melting point of 194 °C (with decomposition).

## Step 2: Formylation of 2-Amino-1-phenylethanone

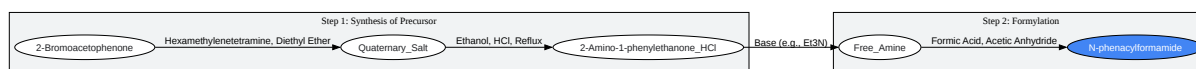
The formylation of the primary amine can be achieved using various formylating agents. A common and effective method is the use of a mixture of formic acid and acetic anhydride, which generates the mixed anhydride in situ, a potent formylating agent.

Proposed Experimental Protocol: Synthesis of N-phenacylformamide

- Neutralization of the Hydrochloride Salt:
  - Dissolve 2-amino-1-phenylethanone hydrochloride in a suitable solvent, such as dichloromethane.
  - Add a mild base, like triethylamine or sodium bicarbonate, to neutralize the hydrochloride and liberate the free amine.
  - The formation of a salt precipitate (e.g., triethylammonium chloride) can be observed. This can be removed by filtration, or the reaction can proceed as a slurry.
- Formylation Reaction:

- Cool the solution or slurry containing the free amine in an ice bath.
- Slowly add a pre-mixed solution of formic acid and acetic anhydride. The reaction is exothermic and should be controlled.
- Allow the reaction to stir at room temperature until completion, which can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification:
  - Quench the reaction by the slow addition of water.
  - Separate the organic layer, and wash it sequentially with a dilute aqueous solution of sodium bicarbonate and brine.
  - Dry the organic layer over an anhydrous salt such as sodium sulfate, filter, and concentrate under reduced pressure.
  - The crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield N-phenacylformamide as a crystalline solid.

Diagram of the Proposed Synthetic Pathway:



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Caption: Proposed two-step synthesis of N-phenacylformamide.

## Spectroscopic Characterization

While experimental spectra for N-phenacylformamide are not readily available in public databases, its structure allows for the prediction of key spectroscopic features based on well-

established principles of NMR, IR, and mass spectrometry.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methylene protons, and the formyl proton.

- Aromatic Protons ( $\text{C}_6\text{H}_5$ ): Signals are expected in the range of  $\delta$  7.5-8.0 ppm. The protons ortho to the carbonyl group will be the most deshielded.
- Methylene Protons ( $-\text{CH}_2-$ ): A singlet is expected for the two methylene protons, likely in the region of  $\delta$  4.5-5.0 ppm, deshielded by the adjacent carbonyl and amide groups.
- Amide Proton ( $-\text{NH}-$ ): A broad singlet or triplet (due to coupling with the methylene protons) is expected, typically in the range of  $\delta$  6.0-8.0 ppm. Its position can be highly variable depending on the solvent and concentration.
- Formyl Proton ( $-\text{CHO}$ ): A singlet is expected around  $\delta$  8.0-8.5 ppm.

$^{13}\text{C}$  NMR: The carbon NMR spectrum will show characteristic signals for the carbonyl carbons, aromatic carbons, and the methylene carbon.

- Ketone Carbonyl ( $\text{C}=\text{O}$ ): Expected around  $\delta$  190-200 ppm.
- Amide Carbonyl ( $\text{C}=\text{O}$ ): Expected around  $\delta$  160-170 ppm.
- Aromatic Carbons: A set of signals between  $\delta$  120-140 ppm.
- Methylene Carbon ( $-\text{CH}_2-$ ): Expected in the range of  $\delta$  45-55 ppm.

## Infrared (IR) Spectroscopy

The IR spectrum of N-phenacylformamide should exhibit characteristic absorption bands for its functional groups.

- N-H Stretch: A moderate to strong band around  $3300\text{ cm}^{-1}$ .
- C-H Stretch (Aromatic): Weak to medium bands just above  $3000\text{ cm}^{-1}$ .

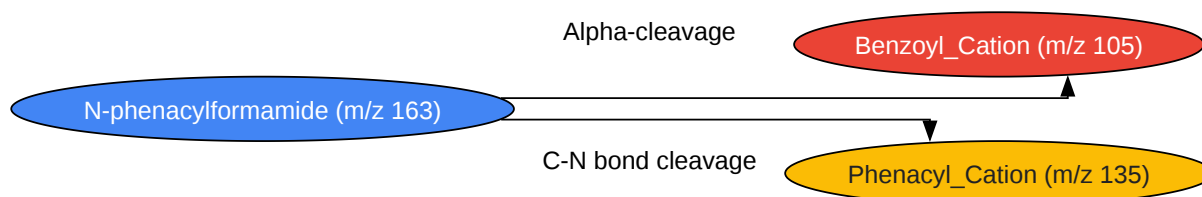
- C-H Stretch (Aliphatic): Weak to medium bands just below  $3000\text{ cm}^{-1}$ .
- C=O Stretch (Ketone): A strong, sharp band around  $1685\text{ cm}^{-1}$ .
- C=O Stretch (Amide I band): A strong, sharp band around  $1650\text{ cm}^{-1}$ .
- N-H Bend (Amide II band): A medium band around  $1550\text{ cm}^{-1}$ .
- C-N Stretch: A medium band in the fingerprint region.

## Mass Spectrometry (MS)

In an electron ionization (EI) mass spectrum, the molecular ion peak ( $M^+$ ) would be observed at  $m/z = 163$ . Key fragmentation patterns would likely involve:

- Alpha-cleavage adjacent to the ketone, leading to the loss of the formamidomethyl radical ( $\bullet\text{CH}_2\text{NHCHO}$ ) to give the benzoyl cation at  $m/z = 105$ .
- Cleavage of the C-N bond, potentially leading to a fragment at  $m/z = 135$  (phenacyl cation) or  $m/z = 44$  (formamide radical cation).

Diagram of Expected Mass Spectrometry Fragmentation:



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Caption: Predicted major fragmentation pathways for N-phenacylformamide.

## Potential Applications and Biological Activity

The N-phenacyl moiety is a known pharmacophore found in compounds with a range of biological activities, including antifungal, antioxidant, antibacterial, and anticancer properties[4].

While specific biological studies on N-phenacylformamide are limited, its structural similarity to other biologically active phenacyl derivatives suggests it could be a valuable scaffold for medicinal chemistry research. It could serve as a lead compound or an intermediate for the synthesis of more complex molecules with potential therapeutic applications. For instance, the N-phenacylazole scaffold is present in several antifungal drugs[4]. Further research is warranted to explore the biological and toxicological profile of N-phenacylformamide.

## Safety and Handling

Given the lack of a specific Safety Data Sheet (SDS) for N-phenacylformamide, it should be handled with the care appropriate for a novel chemical compound. Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. As with many aromatic ketones and amides, potential irritant properties to the skin, eyes, and respiratory tract should be assumed.

## Conclusion

N-phenacylformamide is a molecule with significant potential for applications in organic synthesis and drug discovery, yet it remains largely uncharacterized in the scientific literature. This guide provides a foundational understanding of its chemical identity, a plausible synthetic route, and predicted spectroscopic data to aid researchers in their work with this compound. The availability of a reported melting point suggests its successful synthesis and isolation. Further experimental validation of its synthesis, spectroscopic properties, and biological activity is crucial to fully unlock the potential of N-phenacylformamide as a versatile chemical building block.

## References

- Royal Society of Chemistry. (n.d.).  $^1\text{H}$  NMR (400 MHz,  $\text{CDCl}_3$ )  $\delta$  =. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). Cas 73286-37-0, N-(2-oxo-2-phenyl-ethyl)formamide. Retrieved from [\[Link\]](#)
- VDOC.PUB. (n.d.). Dictionary Of Natural Products. Retrieved from [\[Link\]](#)

- Organic Syntheses. (n.d.). The preparation of indazoles via metal free intramolecular electrophilic amination of 2-aminophenyl ketoximes. Retrieved from [\[Link\]](#)
- University of California, Santa Cruz. (n.d.). IR handout.pdf. Retrieved from [\[Link\]](#)
- MDPI. (2022). N-Phenacyldibromobenzimidazoles—Synthesis Optimization and Evaluation of Their Cytotoxic Activity. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Formamide, N-(2-phenylethyl)-. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Formamide, N-(2-phenylethyl)-. Retrieved from [\[Link\]](#)
- Asian Journal of Chemistry. (2011). Synthesis and Characterization of N-Substitutional Ethylenediamine Derivatives. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Infrared spectrum of formamide in the solid phase. Retrieved from [\[Link\]](#)
- YouTube. (2022). common fragmentation mechanisms in mass spectrometry. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Formamide, N-(2-phenylethyl)-. Retrieved from [\[Link\]](#)
- University of Colorado Boulder. (n.d.). IR Absorption Table. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Crystal structure of 2-oxo-2-phenylethyl diisopropylcarbamate. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (2011). Direct Condensation of Sulfonamide and Formamide: NaI-Catalyzed Synthesis of N-Sulfonyl Formamidine Using TBHP as Oxidant. Retrieved from [\[Link\]](#)
- PubMed. (2019). Biological and Toxicological Evaluation of N-(4methyl-phenyl)-4-methylphthalimide on Bone Cancer in Mice. Retrieved from [\[Link\]](#)
- National Institutes of Health. (2024). Fragment correlation mass spectrometry: Determining the structures of biopolymers in a complex mixture without isolating individual components. Retrieved from [\[Link\]](#)

- PubMed Central. (n.d.). Synthesis, Characterization, and Crystal Structure of a Diorganotin(IV) Complex with 2-Oxo-2-Phenylacetic Acid 4-Hydroxybenzohydrazone. Retrieved from [[Link](#)]
- Organic Chemistry Data. (n.d.). NMR Spectroscopy :: <sup>1</sup>H NMR Chemical Shifts. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2020). 10.7: Functional Groups and IR Tables. Retrieved from [[Link](#)]
- YouTube. (2016). Mass Spectrometry: Fragmentation Mechanisms. Retrieved from [[Link](#)]
- PubMed. (2019). Design, synthesis and biological evaluation of N1-(isoquinolin-5-yl)-N2-phenylpyrrolidine-1,2-dicarboxamide derivatives as potent TRPV1 antagonists. Retrieved from [[Link](#)]
- YouTube. (2018). Fundamentals of MS (7 of 7) - Fragmentation. Retrieved from [[Link](#)]
- University of California, Santa Cruz. (n.d.). IR Tables. Retrieved from [[Link](#)]
- Compound Interest. (n.d.). A GUIDE TO <sup>1</sup>H NMR CHEMICAL SHIFT VALUES. Retrieved from [[Link](#)]
- YouTube. (2023). Mass Spectrometry: Interpreting Fragmentation Patterns // HSC Chemistry. Retrieved from [[Link](#)]
- PubMed. (2012). Synthesis, characterization and biological screening of sulfonamides derived from 2-phenylethylamine. Retrieved from [[Link](#)]
- Chemistry Steps. (n.d.). NMR Chemical Shift Values Table. Retrieved from [[Link](#)]
- U.S. Food and Drug Administration. (2023). Biocompatibility Evaluation Endpoints by Device Category. Retrieved from [[Link](#)]
- U.S. Food and Drug Administration. (2023). Use of International Standard ISO 10993-1, "Biological evaluation of medical devices - Part 1: Evaluation and testing within a risk management process". Retrieved from [[Link](#)]

- U.S. Food and Drug Administration. (2023). Use of International Standard ISO 10993-1, "Biological evaluation of medical devices - Part 1. Retrieved from [\[Link\]](#)

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